

# Investigating the novelty of Egfr-IN-26

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## Compound of Interest

Compound Name: *Egfr-IN-26*

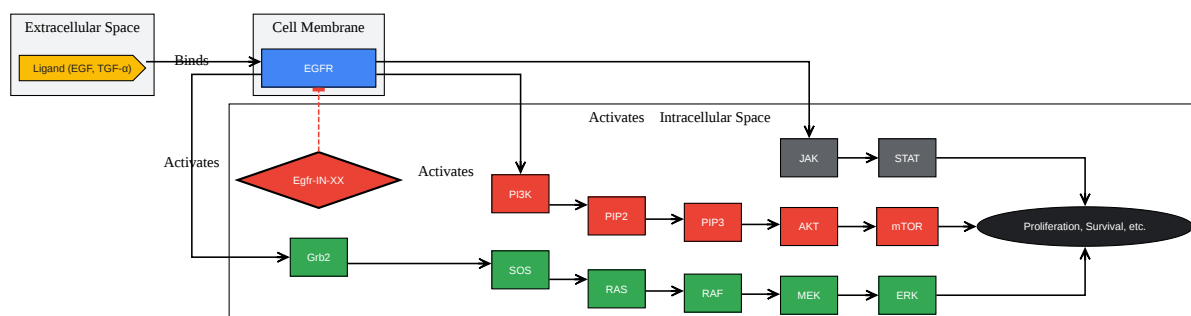
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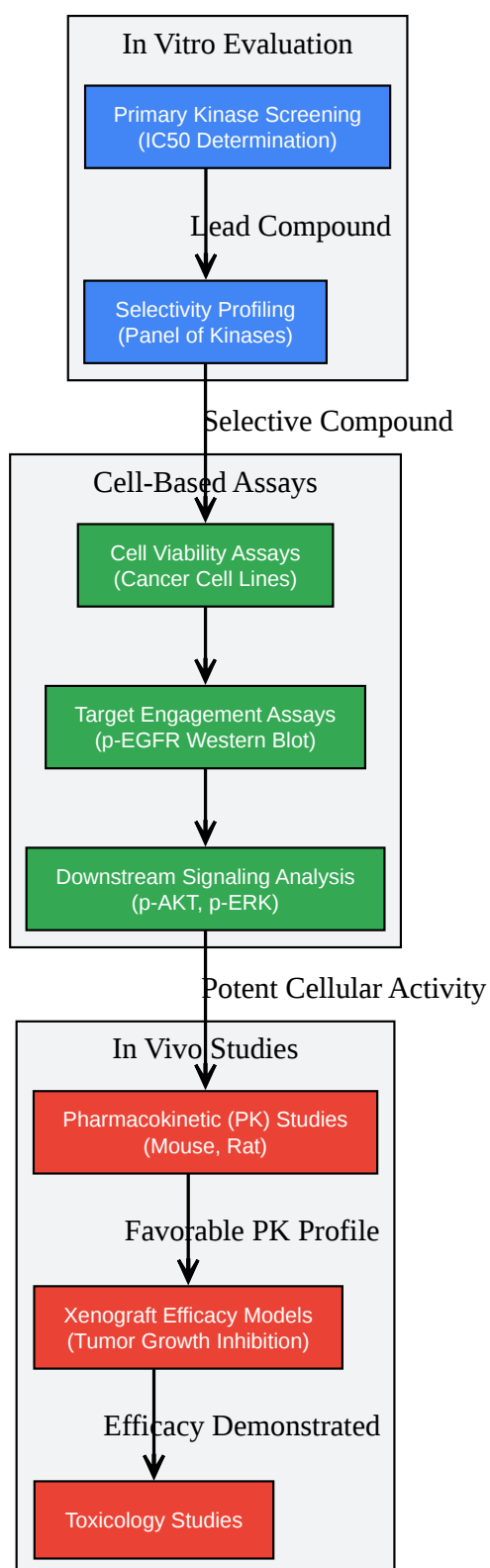
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## Mechanism of Action and EGFR Signaling

Egfr-IN-XX is a potent and selective inhibitor of the EGFR tyrosine kinase. It functions by competitively binding to the ATP-binding site of the EGFR kinase domain, thereby preventing the phosphorylation of downstream substrates and inhibiting the activation of pro-survival and proliferative signaling pathways.

The following diagram illustrates the EGFR signaling pathway and the point of intervention for Egfr-IN-XX.





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## References

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